

Safeguarding Your Research: A Guide to Handling 3-Methoxybenzeneboronic Acid

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Compound of Interest

Compound Name: 3-Methoxybenzeneboronic acid

Cat. No.: B135778

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For researchers and scientists in the fast-paced world of drug development, the safe and efficient handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **3-Methoxybenzeneboronic acid**, ensuring the protection of personnel and the integrity of your work.

Chemical Identifier:

- Name: **3-Methoxybenzeneboronic acid**
- Synonyms: 3-Methoxyphenylboronic acid, m-Anisylboronic acid
- CAS Number: 10365-98-7[\[1\]](#)

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical to minimize exposure and ensure laboratory safety when handling **3-Methoxybenzeneboronic acid**. The following table summarizes the required PPE.[\[1\]](#)[\[2\]](#)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or safety glasses meeting OSHA 29 CFR 1910.133 or European Standard EN166 standards. A face shield may be required for splash hazards. [1] [3]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [2]	Prevents skin contact with the chemical. Gloves should be inspected before use and changed immediately upon contamination. [2] [4] Proper glove removal technique is essential to avoid cross-contamination.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are mandatory. [2]	Protects skin from accidental spills and contact.
Respiratory Protection	A NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is required when dusts are generated or if engineering controls are insufficient. [5] [6]	Prevents inhalation of the powdered compound, which can cause respiratory irritation. [1] [3] Engineering controls, such as fume hoods, should be the primary means of exposure reduction.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **3-Methoxybenzeneboronic acid**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible and have been recently tested.[3]
- Work in a well-ventilated area, preferably a certified chemical fume hood.[1][3]
- Clear the work area of any unnecessary items to prevent contamination and accidents.

2. Donning PPE:

- Put on all required personal protective equipment as outlined in the table above before handling the chemical.

3. Handling:

- Keep the container tightly closed when not in use.[1]
- Avoid generating dust when transferring the solid.[1] Use appropriate tools, such as a spatula, for transfer.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][2]

4. Storage:

- Store in a dry, cool, and well-ventilated place.[1][7]
- Keep the container tightly closed to prevent moisture absorption.[1] Refrigeration is recommended for long-term storage.[1]
- Incompatible materials to avoid include acids and strong bases.[1]

Emergency Response Protocol

Immediate and appropriate action is critical in the event of an emergency.

Emergency Situation	Procedure
Spill	Evacuate the area. Avoid breathing dust. Wear appropriate PPE, contain the spill, and sweep up the solid material into a suitable, labeled container for disposal.[1][6]
Fire	Use a self-contained breathing apparatus and full protective gear.[1] Suitable extinguishing media include water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3][8]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][3]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing contaminated clothing. Seek medical attention if irritation occurs.[1][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][3]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and drink plenty of water afterward. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][3]

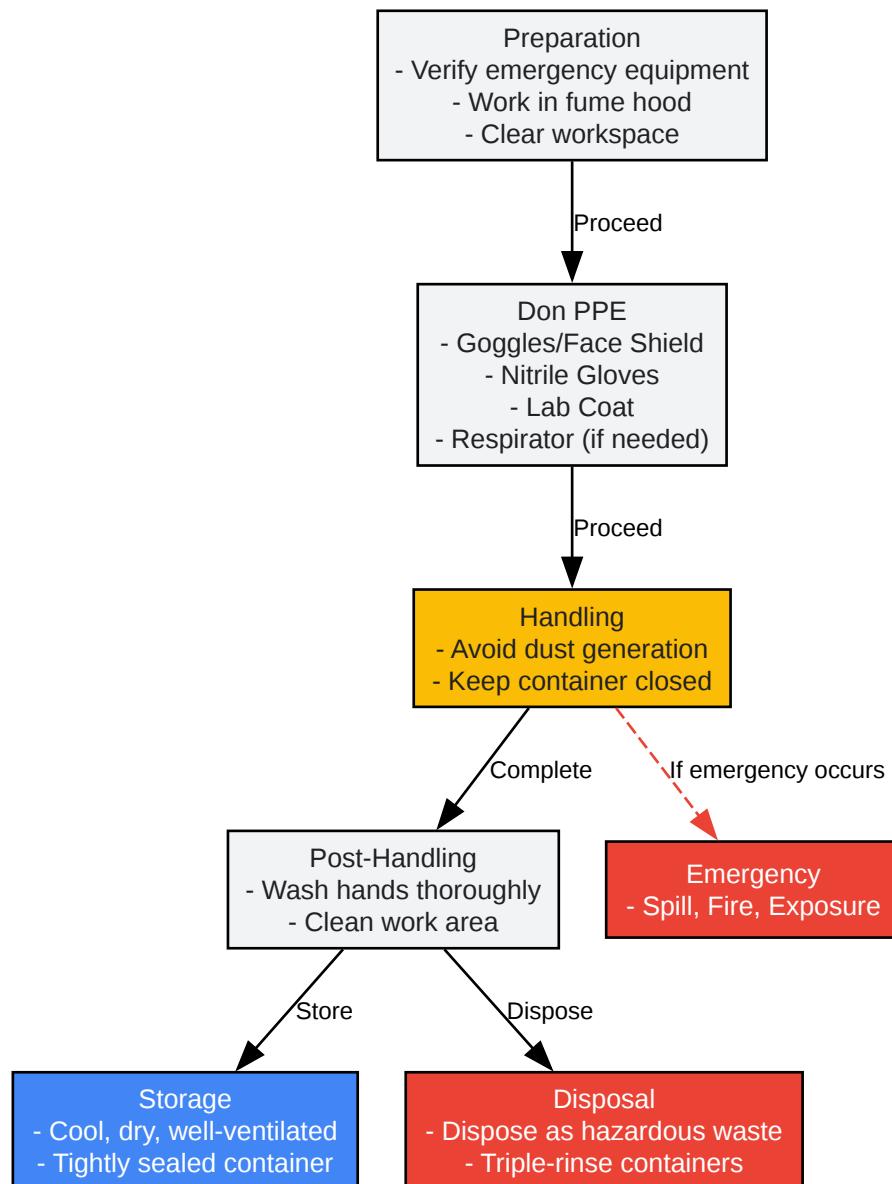
Disposal Plan

Proper disposal of **3-Methoxybenzeneboronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Chemical: Dispose of excess or unwanted **3-Methoxybenzeneboronic acid** as hazardous waste. Do not allow the product to enter drains.[1][2] Chemical waste generators must adhere to local, regional, and national hazardous waste regulations.[1]

- Contaminated Materials: Any materials that have come into contact with the chemical, such as gloves, weighing papers, and paper towels, should also be disposed of as hazardous waste.[2]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The cleaned container can then be disposed of according to local regulations.[2][9]

Workflow for Safe Handling of 3-Methoxybenzeneboronic Acid



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